

Application Note: Quantitative Analysis of 2-Amino-3,5-dibromobenzaldehyde using HPLC-UV

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromobenzaldehyde

Cat. No.: B195418

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method coupled with Ultraviolet (UV) detection for the quantitative analysis of **2-Amino-3,5-dibromobenzaldehyde** (ADBA). ADBA is a key intermediate in the synthesis of various pharmaceutical compounds, including Ambroxol and Bromhexine metabolites.[1][2][3] The method described herein is suitable for purity assessment, stability studies, and quality control of ADBA in research and drug development settings. The protocol provides comprehensive details on instrumentation, chromatographic conditions, sample preparation, and system suitability, ensuring reliable and reproducible results.

Compound Information

2-Amino-3,5-dibromobenzaldehyde is a yellow crystalline powder.[2][4] It is sparingly soluble in water but soluble in many organic solvents such as tetrahydrofuran, and slightly soluble in chloroform and methanol.[4][5][6] Its chemical structure and key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **2-Amino-3,5-dibromobenzaldehyde**

Property	Value	Reference(s)
CAS Number	50910-55-9	[1]
Molecular Formula	C ₇ H ₅ Br ₂ NO	[7][8]
Molecular Weight	278.93 g/mol	[7][8]
Appearance	Yellow to off-white crystalline powder	[1][9]
Melting Point	130-139 °C	[4][8]
Boiling Point	319.9 °C at 760 mmHg	[1]
Solubility	Sparingly soluble in water; Soluble in THF; Slightly soluble in Methanol, Chloroform	[1][4][5][6]

Experimental Protocols

This section provides a detailed methodology for the HPLC-UV analysis of **2-Amino-3,5-dibromobenzaldehyde**.

- HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Analytical balance (4-decimal place).
- Volumetric flasks (Class A).
- Pipettes (Class A).
- Syringe filters (0.45 µm, PTFE or nylon).
- Ultrasonic bath.
- **2-Amino-3,5-dibromobenzaldehyde** reference standard (>97% purity).
- Acetonitrile (HPLC grade).

- Water (HPLC grade or Milli-Q).
- Phosphoric acid (AR grade).
- Methanol (HPLC grade).

The analysis is performed using a reverse-phase HPLC method.[\[10\]](#)[\[11\]](#)

Table 2: HPLC-UV Chromatographic Parameters

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm (e.g., Welch Utitil® XB-C18 or equivalent) [12]
Mobile Phase	Acetonitrile : Water (with 0.1% Phosphoric Acid), 65:35 v/v
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Oven Temperature	30 °C
Detection Wavelength	360 nm
Run Time	10 minutes

Note: The mobile phase composition and detection wavelength should be optimized for the specific instrument and column used. The presence of bromine substituents on the aromatic ring can cause a bathochromic shift (shift to longer wavelength) in UV absorption.[\[13\]](#)[\[14\]](#)

2.4.1. Mobile Phase Preparation To prepare 1 L of the mobile phase, add 1.0 mL of phosphoric acid to 350 mL of HPLC-grade water. Mix well. Add 650 mL of acetonitrile. Sonicate for 15 minutes to degas the solution.

2.4.2. Standard Stock Solution (100 µg/mL)

- Accurately weigh approximately 10 mg of **2-Amino-3,5-dibromobenzaldehyde** reference standard.

- Transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase.
- Sonicate for 5 minutes to ensure complete dissolution. This is the Standard Stock Solution.

2.4.3. Working Standard Solutions Prepare a series of working standard solutions by diluting the Standard Stock Solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 50 µg/mL. These will be used to construct the calibration curve.

- Accurately weigh a quantity of the test sample containing approximately 10 mg of **2-Amino-3,5-dibromobenzaldehyde**.
- Transfer to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes.
- Allow the solution to cool to room temperature and dilute to volume with the mobile phase.
- Filter an aliquot of the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Method Validation and Data Presentation

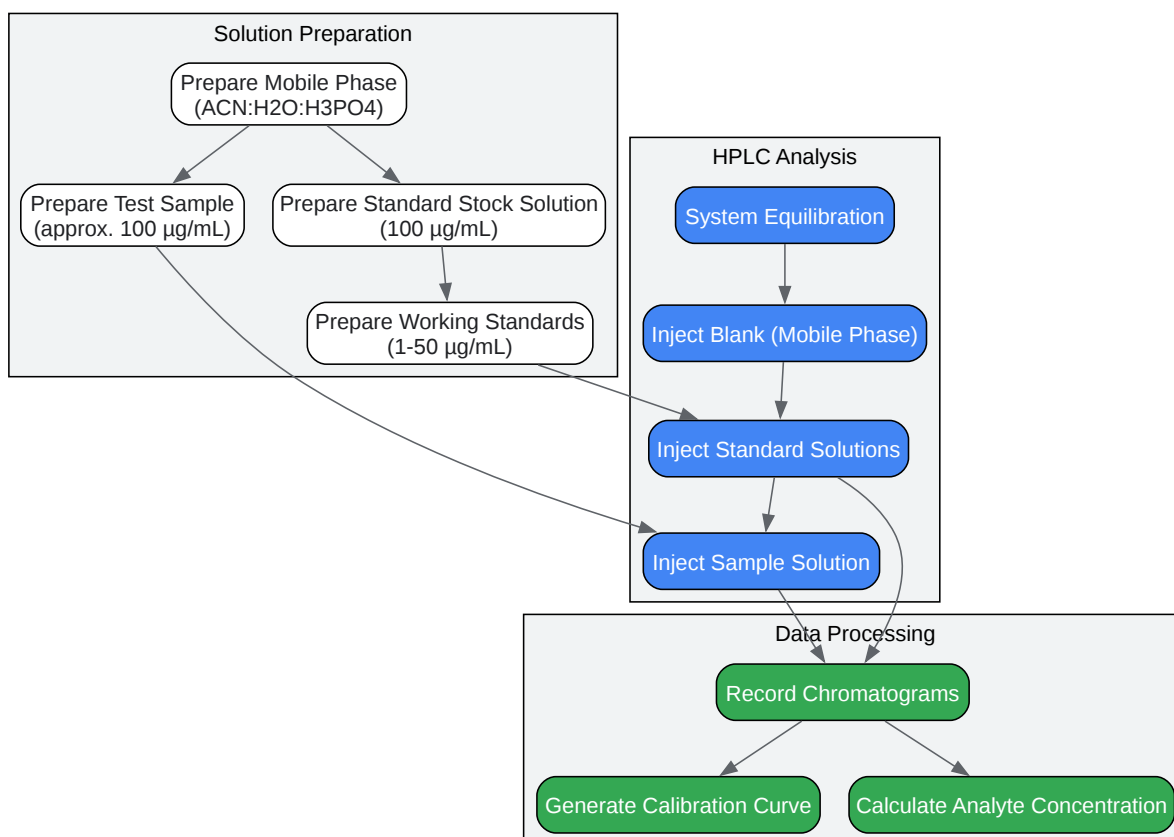
The described method should be validated according to ICH guidelines. Key validation parameters are summarized below.

Table 3: Summary of Method Validation Parameters (Hypothetical Data)

Parameter	Specification / Result
Linearity (Concentration Range)	1 - 50 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantitation (LOQ)	1.0 µg/mL
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0% - 102.0%
System Suitability	
- Tailing Factor	< 1.5
- Theoretical Plates	> 2000

Visualizations

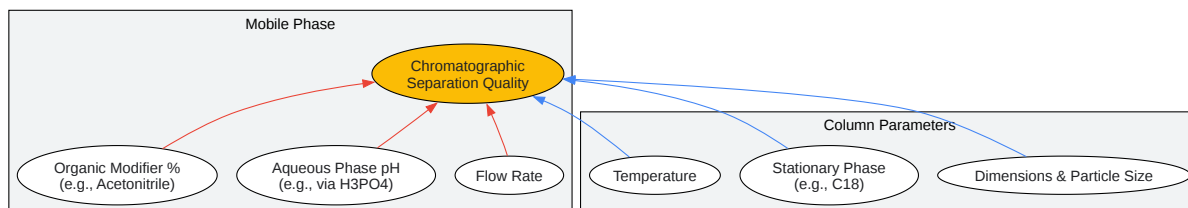
The overall workflow for the HPLC-UV analysis is depicted in the following diagram.



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Caption: Workflow for HPLC-UV analysis of ADBA.

The quality of the chromatographic separation is dependent on several interconnected factors.



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Caption: Key factors influencing HPLC separation.

Conclusion

The HPLC-UV method detailed in this application note provides a simple, precise, and accurate means for the quantitative determination of **2-Amino-3,5-dibromobenzaldehyde**. This protocol is readily applicable for the routine quality control of ADBA as a raw material and for monitoring its presence in reaction mixtures and final products within the pharmaceutical industry.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle **2-Amino-3,5-dibromobenzaldehyde** in a well-ventilated area or a fume hood, as it may be irritating to the eyes, respiratory system, and skin.[1]
- Handle all chemicals and solvents with care, referring to their respective Safety Data Sheets (SDS) for detailed handling and disposal information.
- Avoid inhalation of solvent vapors.

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